

In-Depth Technical Guide: Dimethylthiotoluenediamine (CAS No. 106264-79-3)

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Compound of Interest

Compound Name: *Ethacure 300*

Cat. No.: *B8083435*

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An Examination of its Synthesis, Industrial Applications, and Material Properties

Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the publicly available research and applications for Dimethylthiotoluenediamine (DMTDA), CAS No. 106264-79-3. Extensive searches of scientific and industrial literature indicate that the primary application of this compound is as a curative in polymer chemistry. To date, no significant body of research has been identified in the fields of pharmacology, drug development, or biological signaling pathways. The following information is presented to fulfill the structural and formatting requirements of the query based on the available industrial data.

Executive Summary

Dimethylthiotoluenediamine (DMTDA), also known by trade names such as **Ethacure 300**, is a liquid aromatic diamine that serves as a highly effective curing agent for polyurethane and epoxy resins.[1][2][3] Commercially, it is typically a mixture of 3,5-dimethylthio-2,4-toluenediamine and 3,5-dimethylthio-2,6-toluenediamine isomers.[4][5] Its liquid form at ambient temperatures and lower toxicity profile present significant processing and safety advantages over traditional solid diamine curatives like 4,4'-methylenebis(2-chloroaniline) (MOCA).[6][7] This guide details the chemical properties, synthesis, curing mechanisms, and

applications of DMTDA in the production of high-performance elastomers, coatings, and adhesives.

Chemical and Physical Properties

DMTDA is a light yellow to amber liquid with a characteristic amine-like odor.^{[8][9]} Its key properties are summarized in the table below.

Property	Value	Reference
CAS Number	106264-79-3	[1]
Molecular Formula	C ₉ H ₁₄ N ₂ S ₂	[9]
Molecular Weight	214.36 g/mol	[2][3][9]
Appearance	Light yellow to amber transparent liquid	[8][9]
Boiling Point	200 °C @ 1.68 mmHg	[9]
Density	1.206 g/cm ³ @ 20 °C	[8][9]
Viscosity	690-691 mm ² /s @ 20 °C	[1][8]
Flash Point	163.4 - 176 °C	[8][9]
Amine Value	525-535 mg KOH/g	[9]
Equivalent Weight (Isocyanates)	107 g/eq	[1][2]
Equivalent Weight (Epoxyes)	53.5 g/eq	[1]

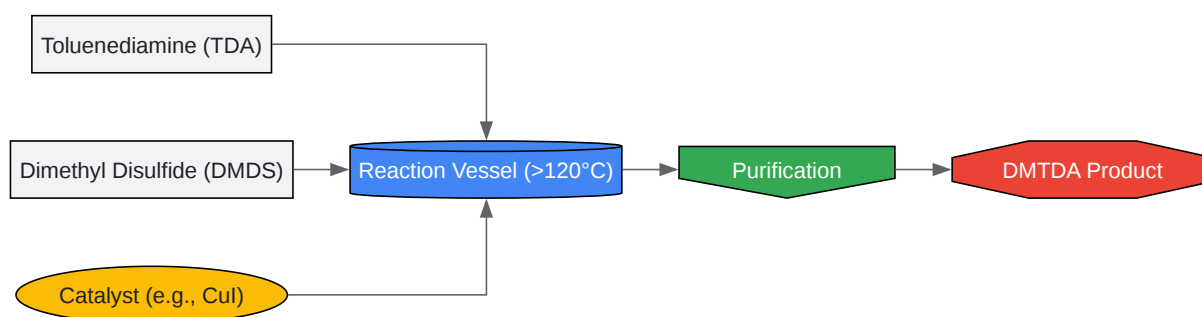
Synthesis

The industrial synthesis of DMTDA typically involves the reaction of toluenediamine (TDA) with dimethyl disulfide (DMDS) in the presence of a catalyst.^{[9][10]}

Experimental Protocol: Synthesis of DMTDA

The following is a generalized protocol based on public patent literature and supplier information. Specific catalyst systems and reaction conditions are often proprietary.

- **Reactor Setup:** A suitable reaction vessel is charged with toluenediamine (TDA).
- **Heating and Catalyst Addition:** The TDA is heated to a temperature typically above 120 °C. A catalyst, such as a Lewis acid or a copper iodide complex, is then introduced into the reactor. [10]
- **Reactant Addition:** Dimethyl disulfide (DMDS) is added dropwise to the heated TDA and catalyst mixture. The reaction is maintained under reflux conditions. [9]
- **Reaction Monitoring:** The progress of the reaction is monitored to follow the successive formation of monomethylthiotoluenediamine (MMTDA) and then DMTDA.
- **Catalyst Handling:** Upon completion, the catalyst may be recycled for subsequent batches, potentially requiring an activation step. [9][10]
- **Purification:** The final product is purified to remove unreacted starting materials, byproducts, and the catalyst, yielding the desired mixture of DMTDA isomers.



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A simplified workflow for the synthesis of DMTDA.

Research and Applications

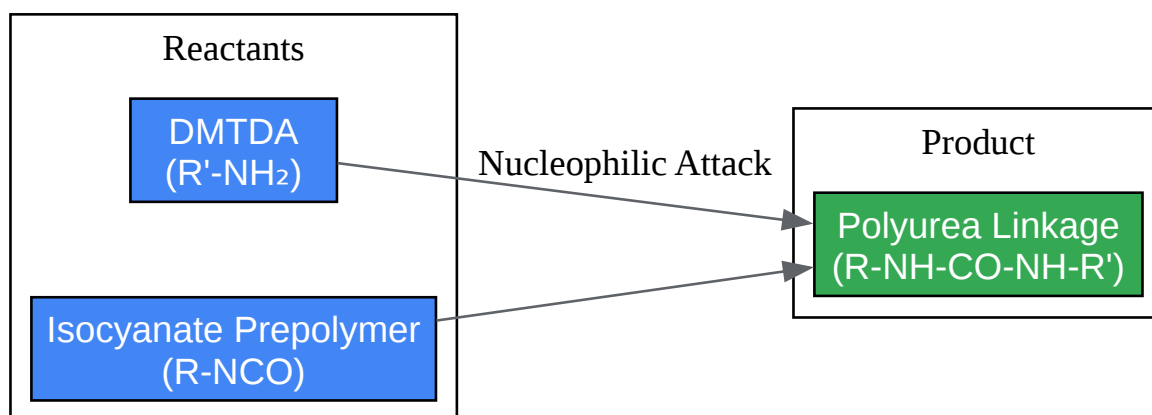
The primary application of DMTDA is as a chain extender and curing agent in polymer systems.

Polyurethane and Polyurea Systems

DMTDA reacts with isocyanate prepolymers to form polyurethane or polyurea elastomers. The two primary amine groups on the DMTDA molecule react with the isocyanate (-NCO) groups of the prepolymer, leading to the formation of urea linkages and extending the polymer chains to build a cross-linked network.^{[11][12]}

The reaction rate of DMTDA is slower than that of other diamine chain extenders like Diethyltoluenediamine (DETDA), which provides a longer pot life for processing.^[2]

The fundamental reaction involves the nucleophilic addition of the amine group's nitrogen to the electrophilic carbon of the isocyanate group.



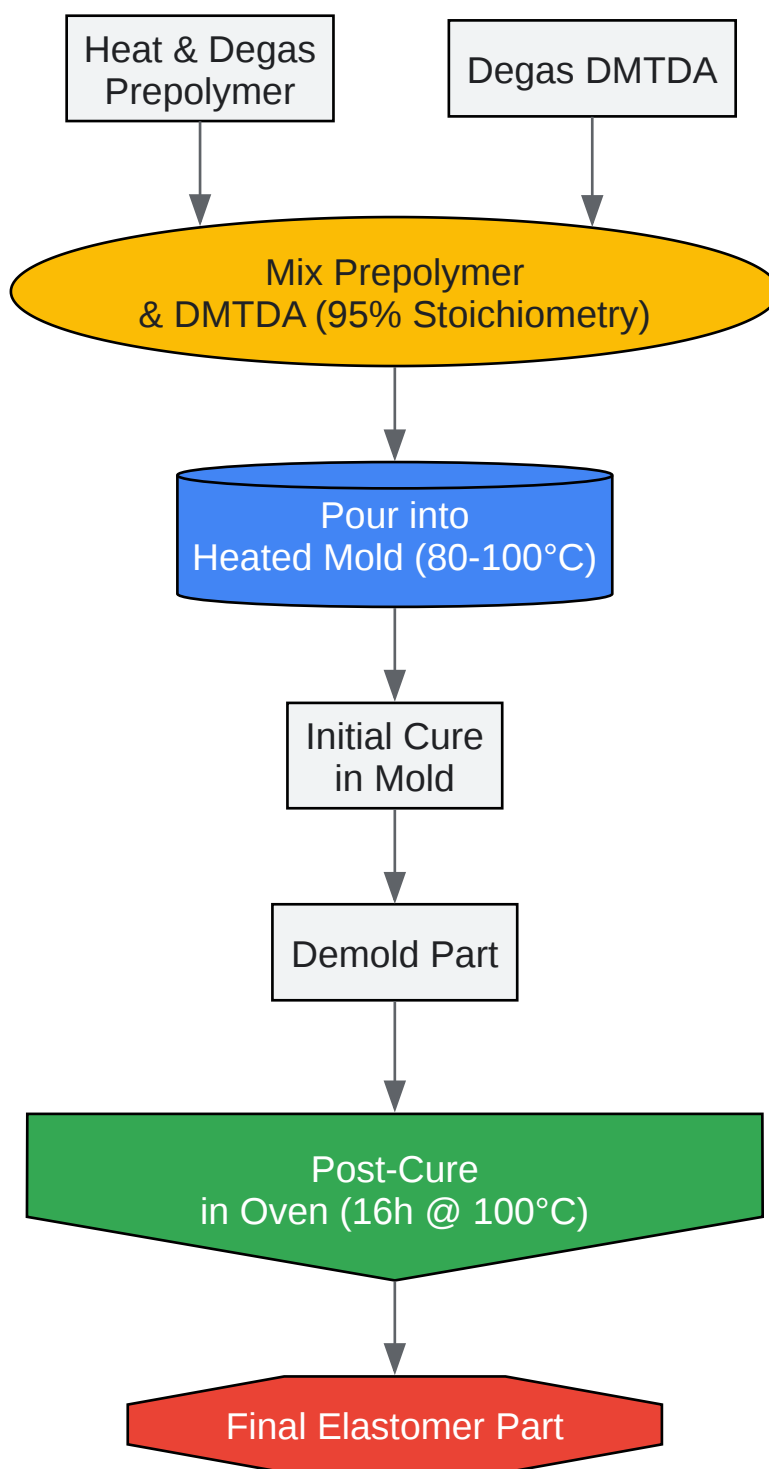
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Reaction of DMTDA with an isocyanate to form a polyurea linkage.

The following is a general procedure for creating a cast polyurethane elastomer using DMTDA.

- **Prepolymer Preparation:** An isocyanate-terminated prepolymer (e.g., based on TDI or MDI) is heated to a specified processing temperature to achieve the target viscosity.

- DMTDA Preparation: DMTDA, being a liquid at room temperature, is degassed and brought to the desired temperature.
- Mixing: The stoichiometric amount of DMTDA is mixed thoroughly with the prepolymer. The amount of DMTDA is calculated based on the %NCO of the prepolymer and the desired stoichiometry (typically 95%).[\[13\]](#)
 - Calculation: Parts of DMTDA per 100 parts prepolymer = $(\%NCO \times 2.55 \times \%Theory)$ [\[13\]](#)
- Casting: The mixture is poured into a pre-heated mold (typically 80-100 °C).[\[13\]](#)
- Curing: The part is cured in the mold until it can be demolded (e.g., 20 minutes for a 2 kg part).[\[13\]](#)
- Post-Curing: The demolded part is post-cured in an oven for an extended period (e.g., 16 hours at 100 °C) to complete the reaction and achieve final material properties.[\[13\]](#)



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A typical workflow for casting polyurethane elastomers with DMTDA.

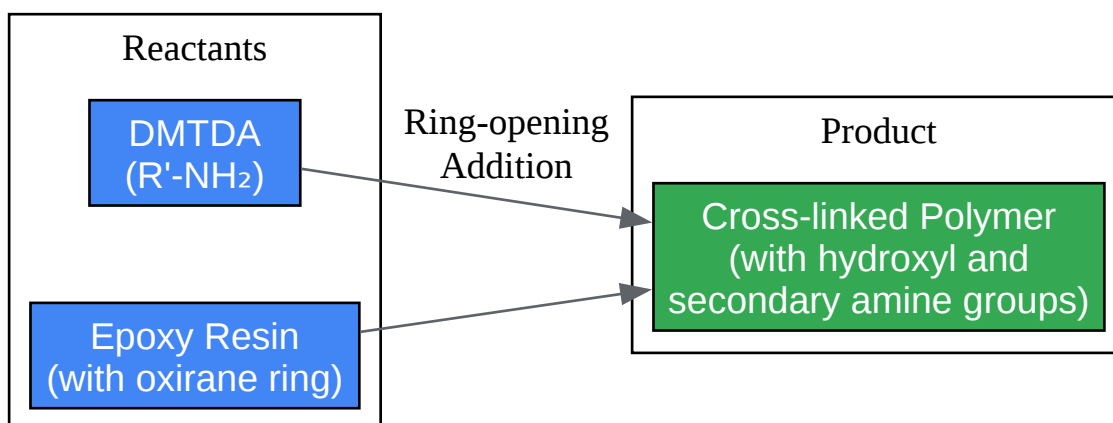
The stoichiometry of DMTDA to prepolymer has a significant impact on the final properties of the elastomer.

Stoichiometry (% Theory)	Effect on Properties	Reference
80-90%	Maximizes compression set resistance	[7]
95%	Generally recommended for a balance of properties	[7][13]
100-105%	Maximizes tear strength and flex life	[7]

Epoxy Resin Systems

DMTDA also functions as a curing agent for epoxy resins. The amine groups of DMTDA react with the epoxide (oxirane) rings of the epoxy resin through a nucleophilic ring-opening addition reaction. This process forms a rigid, cross-linked thermoset polymer.[2][14]

The curing process involves the addition of the primary amine groups of DMTDA to the epoxy groups, which generates secondary amines. These secondary amines can then also react with epoxy groups, leading to a highly cross-linked network.



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Reaction of DMTDA with an epoxy resin to form a cross-linked polymer.

Toxicological Profile

DMTDA is noted for having a lower chronic toxicity profile compared to MOCA.[6][8] However, it is classified as an aromatic amine and requires careful handling. It may cause skin irritation and allergic reactions upon contact.[15] One study indicated that DMTDA was mutagenic in Salmonella and exhibited marked toxicity in mice at a high dose of 100 mg applied to the skin.

Conclusion

Dimethylthiotoluenediamine (CAS No. 106264-79-3) is a versatile liquid aromatic diamine with well-established applications in the polymer industry. Its primary function as a curative for polyurethane and epoxy systems is supported by a considerable body of industrial literature and technical data. The compound offers significant processing and performance advantages, leading to its use in a wide range of products, including elastomers, coatings, and adhesives. While its toxicological profile appears favorable compared to older technologies like MOCA, it is not without hazards. For the intended audience, it is critical to note the current absence of published research on DMTDA in the context of drug development, pharmacology, or as a bioactive molecule. Future research could potentially explore the reactivity of its amine and thiol groups for novel synthetic applications.

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